

# In-Depth Technical Guide: Methyl 5-methoxy-3-oxopentanoate

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## Compound of Interest

Compound Name: *Methyl 5-methoxy-3-oxopentanoate*

Cat. No.: *B1332151*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 5-methoxy-3-oxopentanoate**, a key reagent in organic synthesis. This document details its chemical identity, physical properties, and its role in significant chemical transformations.

## Chemical Identity and Synonyms

**Methyl 5-methoxy-3-oxopentanoate** is a functionalized  $\beta$ -keto ester. Its unique structure, incorporating both an ether and a keto-ester functional group, makes it a versatile building block in synthetic chemistry.

CAS Number: 62462-05-9

Synonyms:

- Methyl 5-methoxy-3-oxovalerate
- Nazarov reagent
- 5-METHOXY-3-OXOVALERIC ACID METHYL ESTER
- METHYL 5-METHOXY-3-OXOALERATE

- METHYL 3-KETO-5-METHOXYVALERATE
- 5-Methoxy-3-oxopentanoic acid methyl ester

## Physicochemical Properties

A summary of the key quantitative data for **Methyl 5-methoxy-3-oxopentanoate** is presented in the table below for easy reference and comparison.

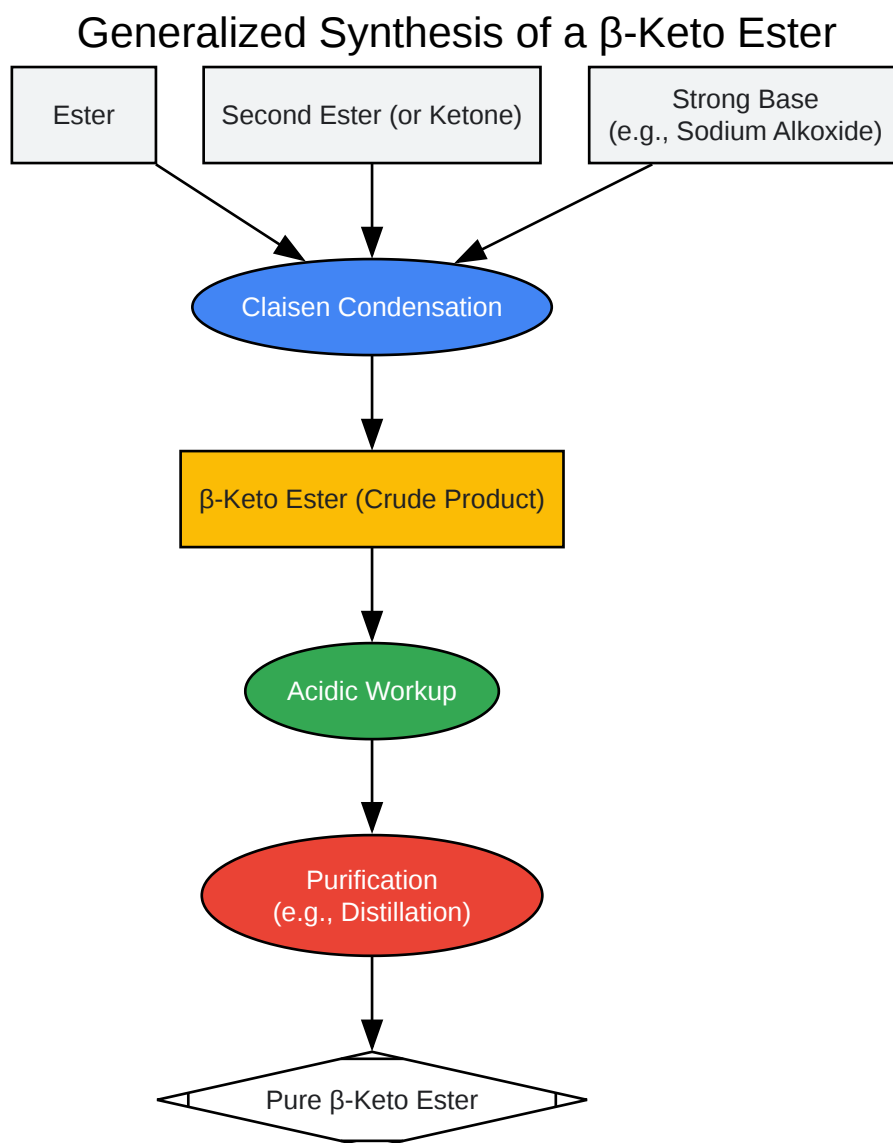
Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>	
Molecular Weight	160.17 g/mol	
Boiling Point	56-57 °C at 0.1 mmHg	
Density	1.10 g/mL at 20 °C	
Refractive Index	n <sub>20/D</sub> 1.44	
InChI Key	OPURNNHYTATPKM- UHFFFAOYSA-N	
SMILES	COCCC(=O)CC(=O)OC	

## Synthesis and Experimental Protocols

**Methyl 5-methoxy-3-oxopentanoate**, also known as Nazarov's Reagent, is reported to be synthesized via a simple, two-step procedure<sup>[1]</sup>. However, a detailed, publicly available experimental protocol is not readily found in the literature. The general approach to synthesizing  $\beta$ -keto esters often involves a Claisen condensation reaction.

## Logical Workflow for a General $\beta$ -Keto Ester Synthesis

The following diagram illustrates a generalized logical workflow for the synthesis of a  $\beta$ -keto ester, which is the class of compound to which **Methyl 5-methoxy-3-oxopentanoate** belongs. This represents a typical synthetic strategy rather than a specific, verified protocol for this exact molecule.



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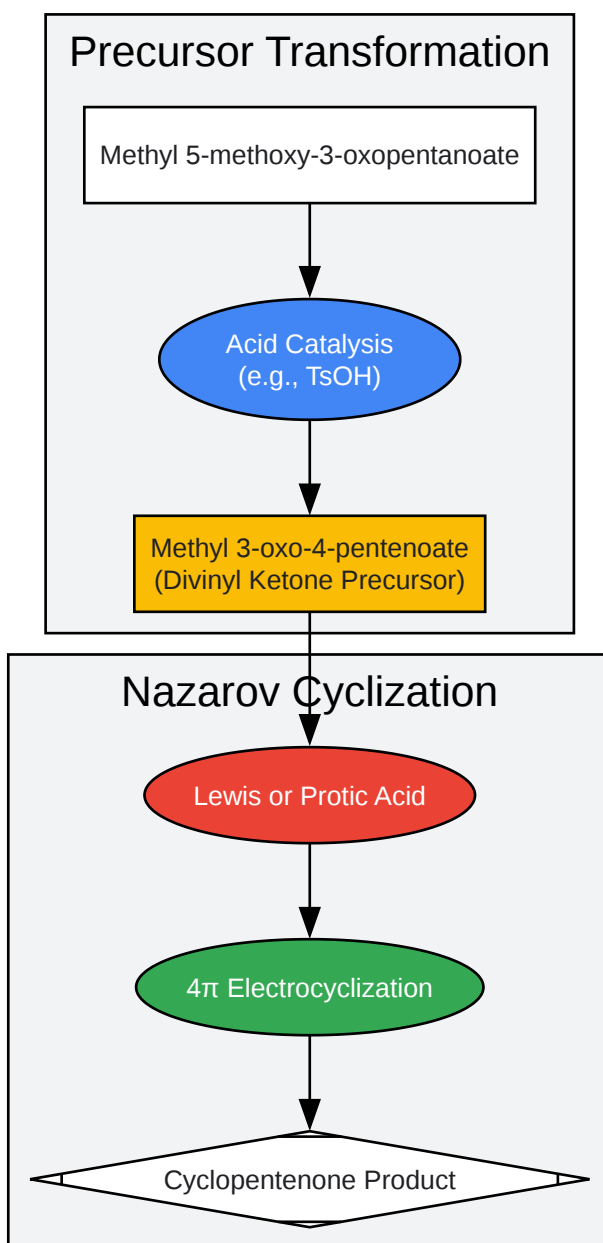
Caption: Generalized workflow for  $\beta$ -keto ester synthesis.

## Applications in Organic Synthesis: The Nazarov Cyclization

**Methyl 5-methoxy-3-oxopentanoate** is a precursor to the unstable methyl 3-oxo-4-pentenoate, which is used in annulation reactions. This transformation is a key step in preparing substrates for the Nazarov cyclization, a powerful method for synthesizing cyclopentenones.

The following diagram illustrates the logical relationship of **Methyl 5-methoxy-3-oxopentanoate** as a precursor in the context of the Nazarov cyclization.

### Role in Nazarov Cyclization



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## References

- 1. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
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